

# A Technical Guide to the Physicochemical Characteristics of Astragaloside IV

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## Compound of Interest

Compound Name: Astraganoside

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This document provides a comprehensive technical overview of the physicochemical properties, stability, and relevant experimental protocols for Astragaloside IV (AS-IV). AS-IV is a major bioactive saponin isolated from the dried roots of *Astragalus membranaceus*, a plant widely used in traditional medicine. Its therapeutic potential is the subject of extensive research, making a thorough understanding of its fundamental characteristics essential for drug development, formulation, and quality control.

## Chemical and Physical Properties

Astragaloside IV is a tetracyclic triterpenoid saponin of the cycloartane type.<sup>[1]</sup> It is characterized as a white to pale yellow crystalline powder.<sup>[1][2]</sup> The fundamental physicochemical properties of Astragaloside IV are summarized in the table below.

Table 1: General Physicochemical Properties of Astragaloside IV

Property	Value	Source(s)
Molecular Formula	C <sub>41</sub> H <sub>68</sub> O <sub>14</sub>	[1][3][4]
Molecular Weight	784.97 g/mol (also reported as 785.0 g/mol )	[1][2][4][5]
CAS Number	84687-43-4	[1][2]
Appearance	White to pale yellow crystalline powder/solid	[1][2][3][6]
Melting Point	284–285 °C, 295–296 °C	[1][3][7]
Purity	≥95% to >98% (Commercially available)	[2][8]

## Solubility

The solubility of Astragaloside IV is a critical factor for its formulation and bioavailability. It is known for having poor water solubility.[4][9] However, it demonstrates good solubility in several organic solvents.[4] The solubility data is crucial for developing appropriate delivery systems to enhance its therapeutic efficacy.

Table 2: Solubility Profile of Astragaloside IV

Solvent	Solubility	Source(s)
Water	Poor / Insoluble / Sparingly soluble	<a href="#">[4]</a> <a href="#">[9]</a> <a href="#">[10]</a>
Methanol	Soluble / Readily Soluble	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[6]</a>
Ethanol	Soluble / Readily Soluble	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[6]</a>
Dimethyl Sulfoxide (DMSO)	Readily Soluble (approx. 10-30 mg/mL)	<a href="#">[4]</a> <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[10]</a>
Dimethylformamide (DMF)	Soluble (approx. 20 mg/mL)	<a href="#">[7]</a> <a href="#">[8]</a>
Acetone	Soluble	<a href="#">[1]</a> <a href="#">[6]</a>
Chloroform	Insoluble	<a href="#">[1]</a> <a href="#">[6]</a>
Ethyl Acetate	Insoluble	<a href="#">[1]</a> <a href="#">[6]</a>

## Stability

Understanding the stability of Astragaloside IV under various conditions is vital for its handling, storage, and formulation.

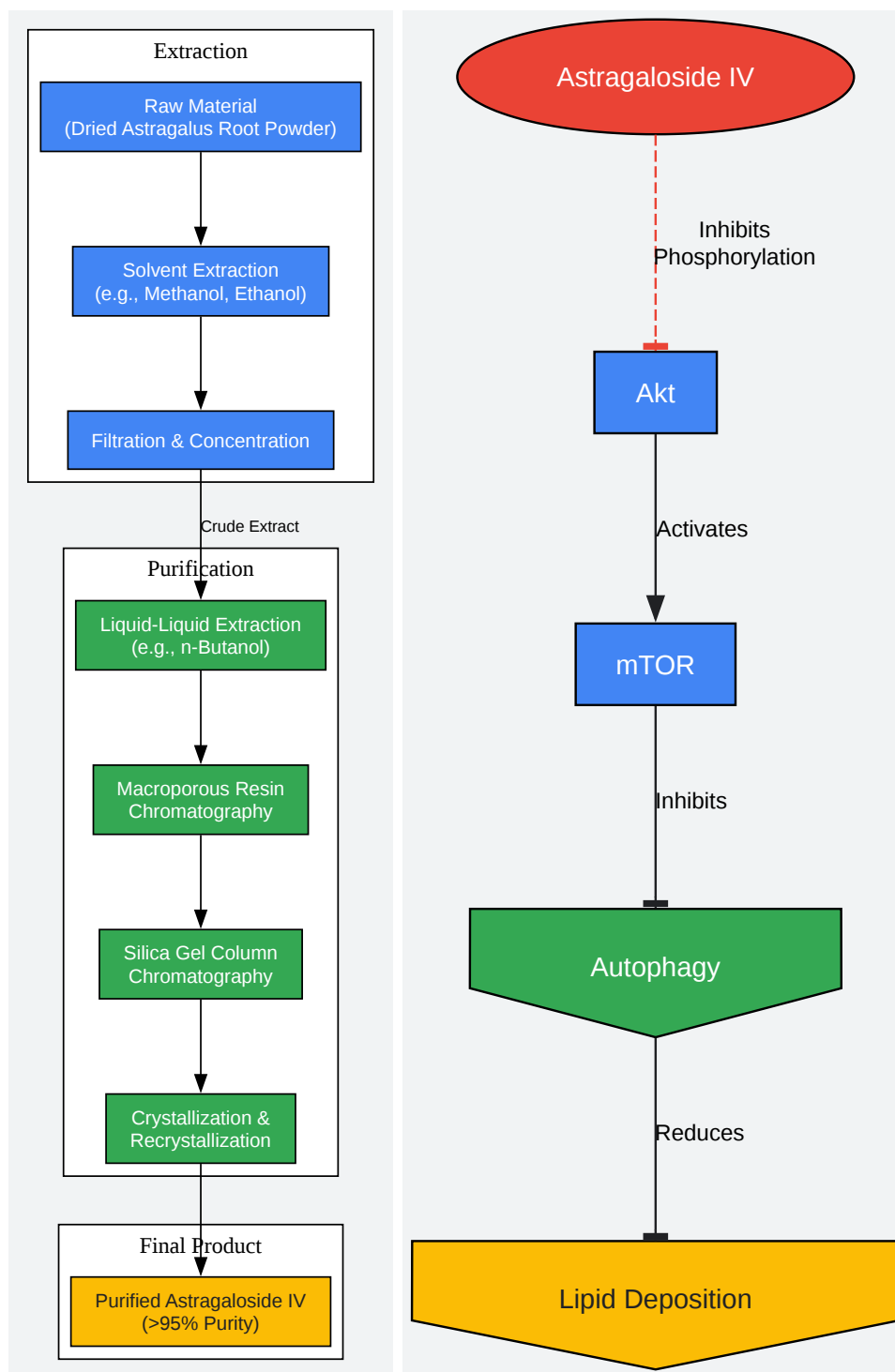
- **Storage:** When stored at -20°C and protected from light and moisture, Astragaloside IV is stable for at least 2 to 4 years.[\[7\]](#)[\[8\]](#) At room temperature (25°C), it can maintain over 90% stability.[\[9\]](#)[\[11\]](#)
- **pH and Thermal Stability:** The stability of Astragaloside IV is significantly influenced by pH, especially during thermal processing like sterilization. In acidic, low-acidic, and neutral solutions, its retention remains above 90% even after sterilization at 95°C for 60 minutes.[\[9\]](#)[\[11\]](#) However, in alkaline solutions under the same conditions, the retention drops below 60%.[\[9\]](#)[\[11\]](#) For alkaline preparations, a high-temperature, short-time sterilization process is recommended to improve stability.[\[9\]](#)[\[11\]](#)

## Experimental Protocols & Workflows

Accurate quantification and analysis are paramount in research and development involving Astragaloside IV. The following sections detail common experimental methodologies.

## Workflow for Extraction and Purification

The extraction of Astragaloside IV from Astragalus roots is a multi-step process designed to isolate the compound from a complex botanical matrix. The following diagram illustrates a typical laboratory-scale workflow.



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